

Biosynthesis of Colnelenic Acid in Potato Tubers: An In-depth Technical Guide

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Compound of Interest		
Compound Name:	Colnelenic acid	
Cat. No.:	B1237076	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Colnelenic acid is a specialized oxylipin, a product of fatty acid oxidation, found in potato tubers (Solanum tuberosum) and other solanaceous plants. It belongs to a class of compounds known as divinyl ethers, which are implicated in plant defense mechanisms against pathogens. The biosynthesis of colnelenic acid is a tightly regulated process initiated in response to external stimuli such as wounding and pathogen attack. This technical guide provides a comprehensive overview of the biosynthetic pathway of colnelenic acid in potato tubers, including the key enzymes involved, their kinetic properties, and the signaling cascades that regulate their activity. Detailed experimental protocols for the study of this pathway are also provided.

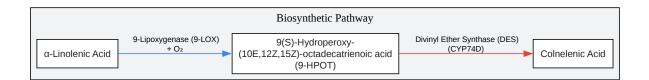
The Biosynthetic Pathway of Colnelenic Acid

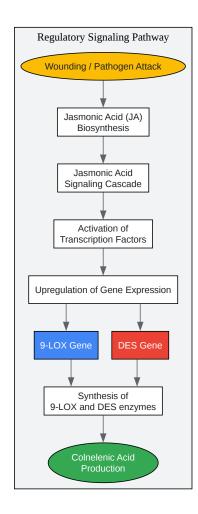
The formation of **colnelenic acid** in potato tubers is a two-step enzymatic process that begins with the polyunsaturated fatty acid, α -linolenic acid.

 Oxygenation by 9-Lipoxygenase (9-LOX): The first committed step is the stereospecific introduction of molecular oxygen into α-linolenic acid at the C-9 position. This reaction is catalyzed by a specific isoform of lipoxygenase, namely 9-lipoxygenase (9-LOX). The product of this reaction is (9S)-hydroperoxy-(10E,12Z,15Z)-octadecatrienoic acid (9-HPOT).

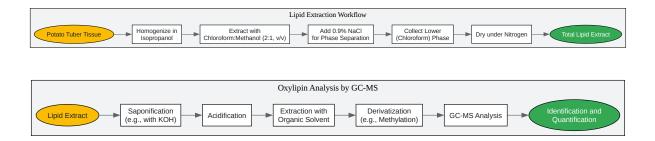


- [1] Potato tuber 9-LOX exhibits a high degree of positional specificity, producing almost exclusively the 9-hydroperoxy isomer.[2]
- Conversion by Divinyl Ether Synthase (DES): The unstable 9-HPOT is then rapidly converted
 to colnelenic acid by a specialized cytochrome P450 enzyme, divinyl ether synthase (DES),
 specifically a member of the CYP74D subfamily.[3] This enzyme catalyzes the intramolecular
 rearrangement of the hydroperoxide, leading to the formation of the characteristic divinyl
 ether structure of colnelenic acid.









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- 3. A pathogen-inducible divinyl ether synthase (CYP74D) from elicitor-treated potato suspension cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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